

# 5,5'-Dimethoxylariciresinol: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: 5,5'-Dimethoxylariciresinol

Cat. No.: B187965

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This technical guide provides an in-depth overview of the chemical properties, biological activities, and relevant experimental protocols for **5,5'-Dimethoxylariciresinol**, a lignan of interest to researchers in drug discovery and development.

## Chemical Information

**5,5'-Dimethoxylariciresinol** is a naturally occurring lignan. Key chemical identifiers and properties are summarized in the table below.

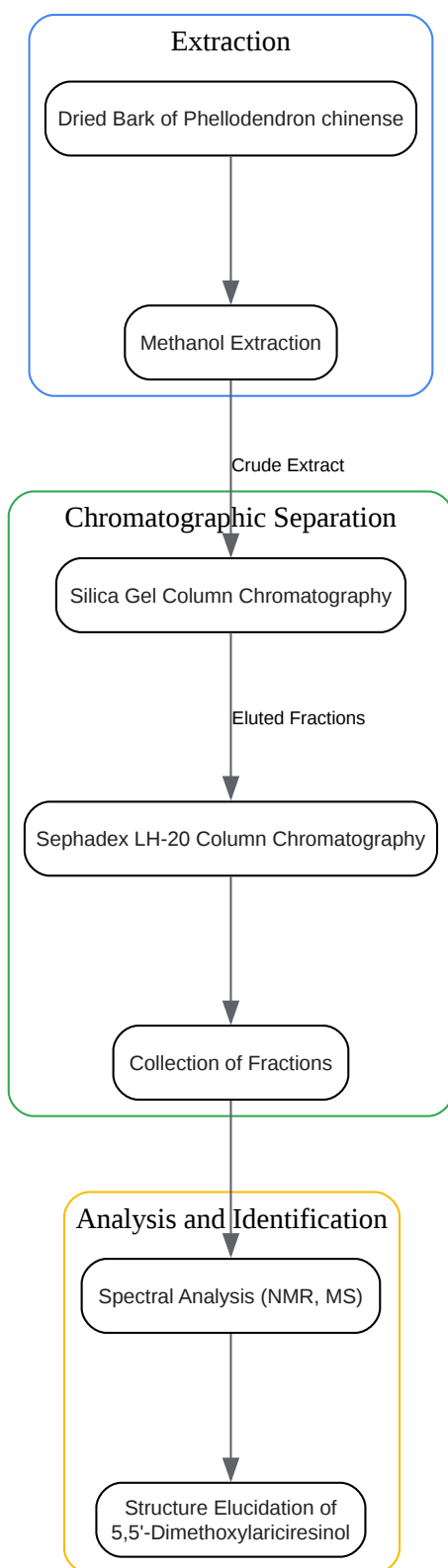
Property	Value	Reference
CAS Number	116498-58-9	[1][2]
Molecular Formula	C <sub>22</sub> H <sub>28</sub> O <sub>8</sub>	[1]
Molecular Weight	420.45 g/mol	[1]
Boiling Point (Predicted)	609.8 ± 55.0 °C	[1]
Density (Predicted)	1.260 ± 0.06 g/cm <sup>3</sup>	[1]
pKa (Predicted)	9.92 ± 0.40	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[1]
Form	Powder	[1]

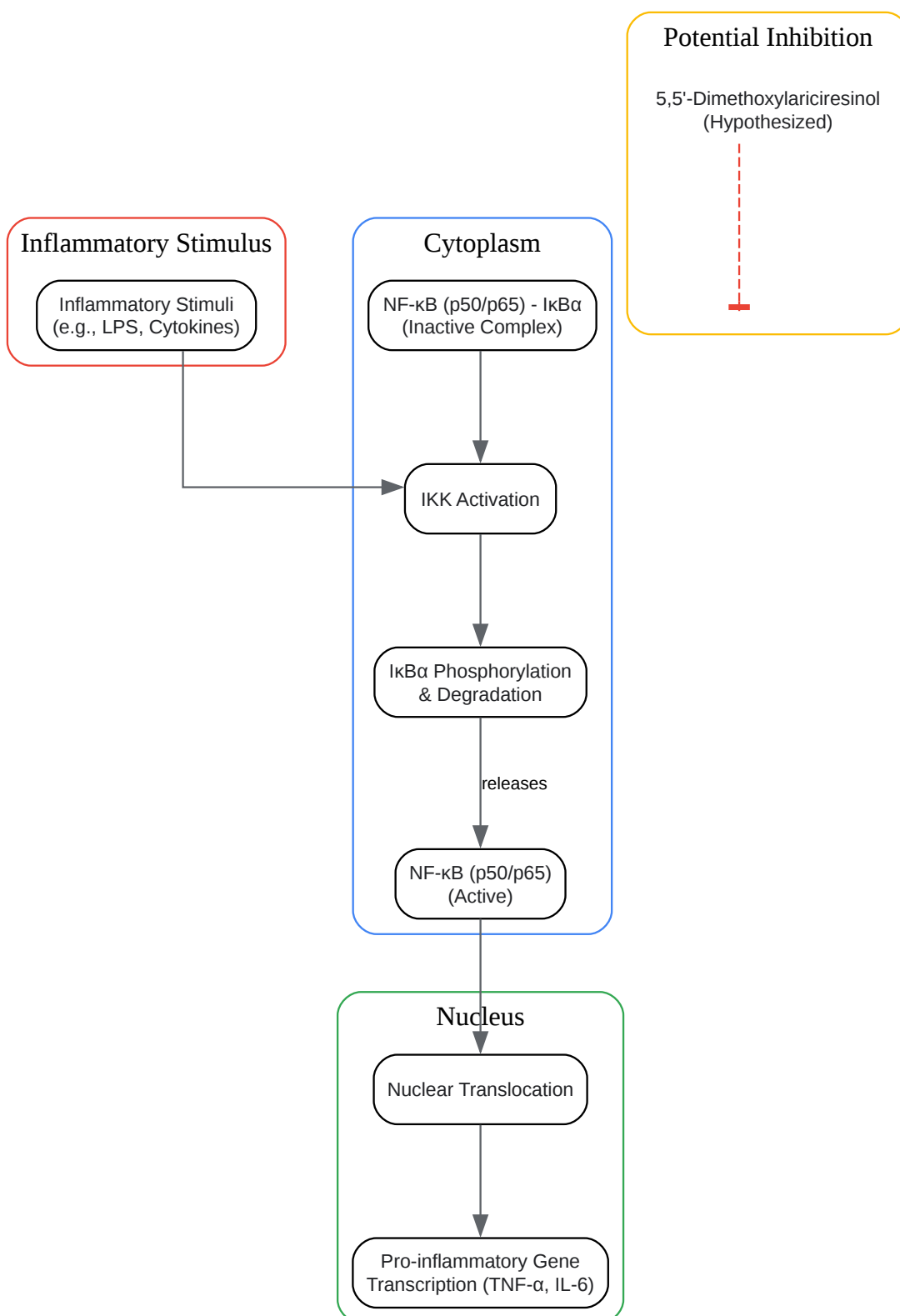
## Natural Occurrence and Isolation

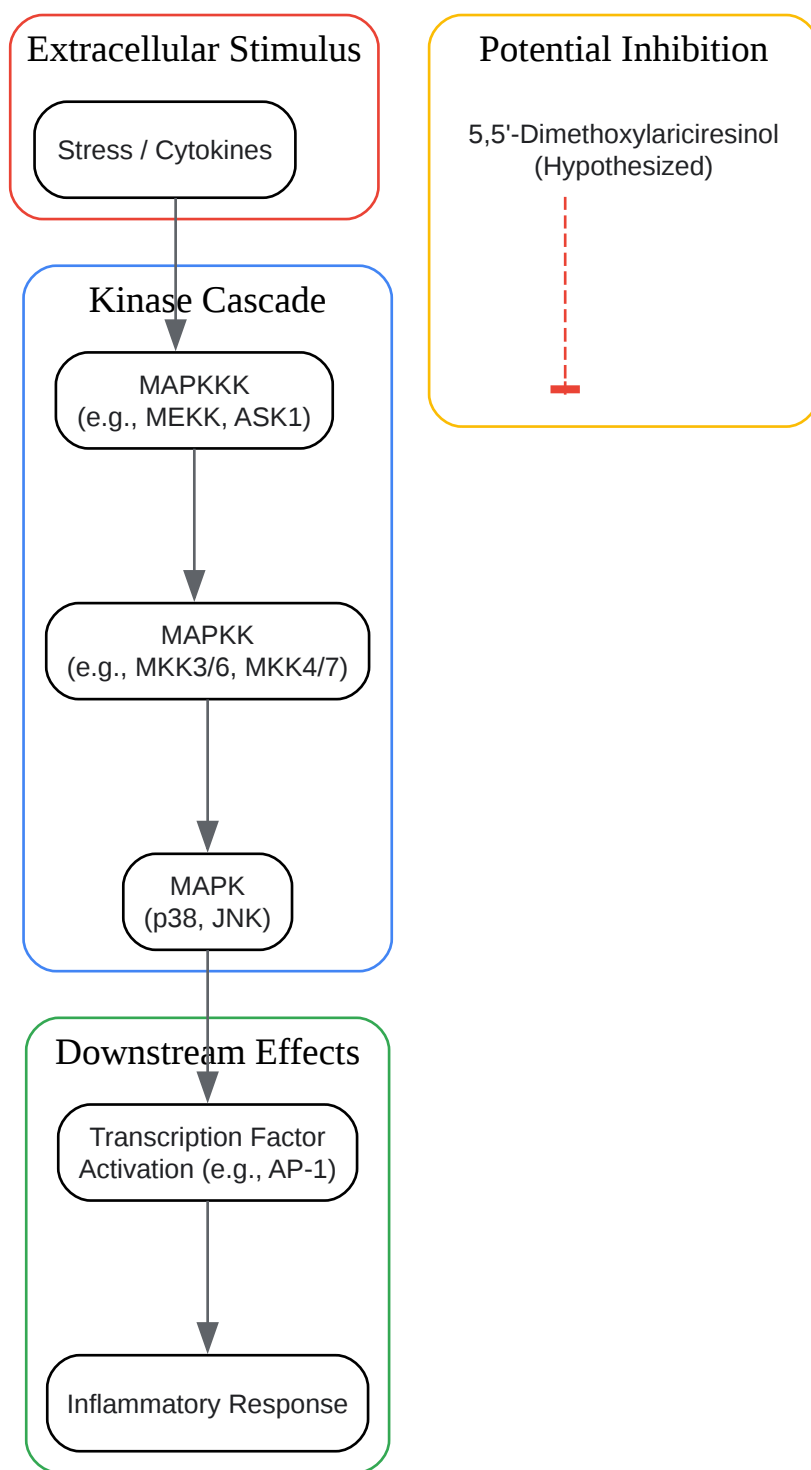
**5,5'-Dimethoxylariciresinol** has been isolated from the bark of *Phellodendron amurense* and *Phellodendron chinense* Schneid.[1][3] A general methodology for the isolation of chemical constituents from *Phellodendron chinense* involves extraction followed by chromatographic separation.

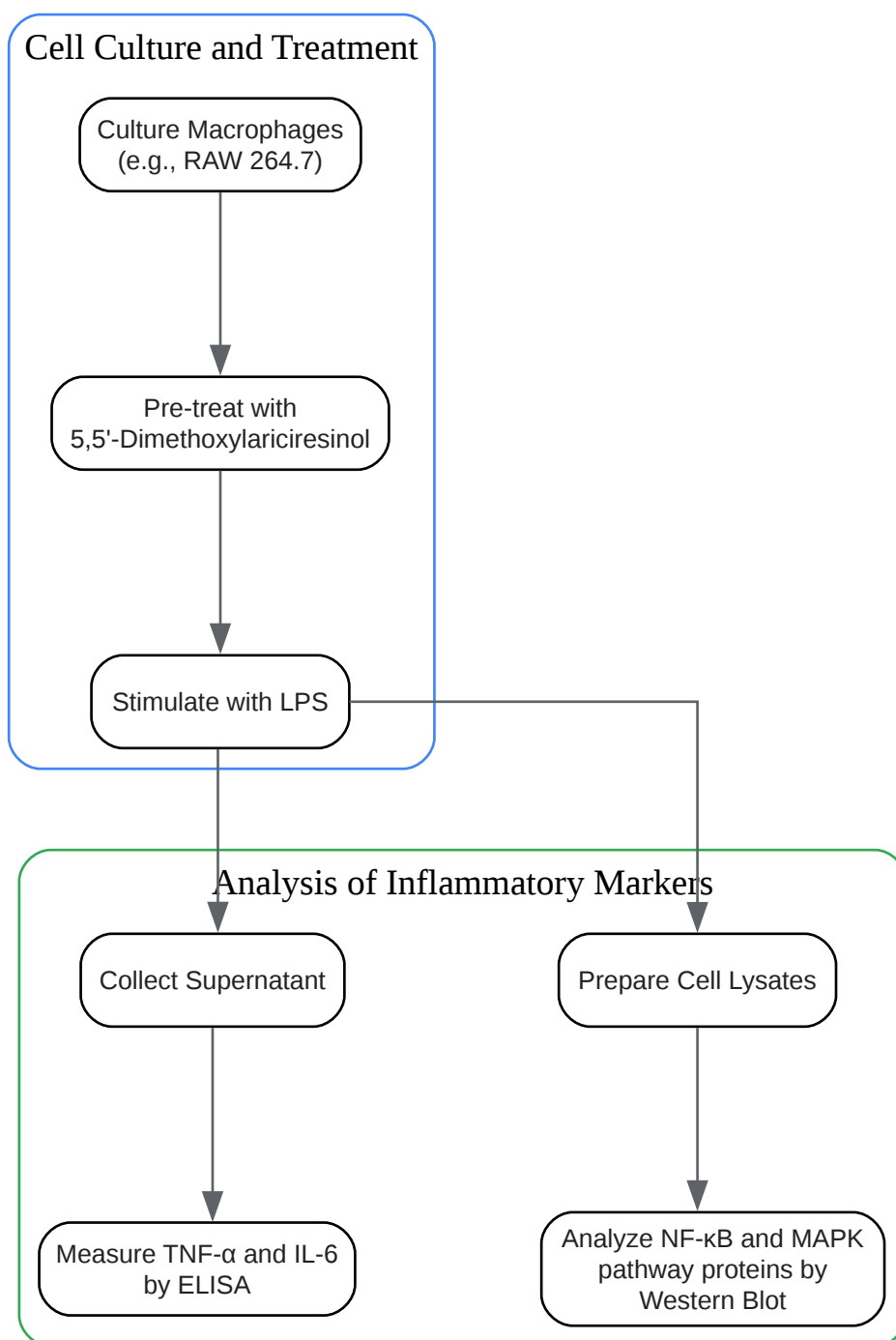
## General Isolation Protocol

A standardized protocol for the isolation and purification of compounds from *Phellodendron chinense* is outlined below. This serves as a foundational method that can be optimized for the specific isolation of **5,5'-Dimethoxylariciresinol**.









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## References

- 1. Discovery of an effective anti-inflammatory agent for inhibiting the activation of NF- $\kappa$ B - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Regulation of MAPKs Signaling Contributes to the Growth Inhibition of 1,7-Dihydroxy-3,4-dimethoxyxanthone on Multidrug Resistance A549/Taxol Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Natural products targeting the MAPK-signaling pathway in cancer: overview - PMC [pmc.ncbi.nlm.nih.gov]
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